

4-Chloro-2-(chloromethyl)-1-nitrobenzene material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 4-Chloro-2-(chloromethyl)-1-nitrobenzene

CAS No.: 57750-81-9

Cat. No.: B1367136

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An In-depth Technical Guide to the Material Safety Data Sheet for **4-Chloro-2-(chloromethyl)-1-nitrobenzene**

Introduction: A Chemist's Perspective on a Reactive Intermediate

4-Chloro-2-(chloromethyl)-1-nitrobenzene is a difunctional aromatic compound of significant interest in synthetic organic chemistry. Its utility lies in its two reactive sites: the chloromethyl group, which is susceptible to nucleophilic substitution, and the nitro-substituted aromatic ring, which can undergo nucleophilic aromatic substitution or reduction of the nitro group. These characteristics make it a valuable building block for the synthesis of more complex molecules, particularly in the development of pharmaceuticals and other specialty chemicals.

However, the very features that make this compound synthetically useful also contribute to its hazardous nature. The presence of a nitro group and activated chlorine atoms necessitates a thorough understanding of its reactivity and toxicology to ensure safe handling. This guide, intended for researchers and drug development professionals, moves beyond a simple

recitation of safety data sheet (MSDS) information. It aims to provide a deeper, mechanistic understanding of the hazards associated with **4-Chloro-2-(chloromethyl)-1-nitrobenzene**, enabling you to not only follow safety protocols but also to appreciate the chemical principles that underpin them.

Chemical and Physical Properties

A foundational aspect of safe chemical handling is a clear understanding of a substance's physical and chemical properties. These parameters influence everything from storage conditions to the appropriate type of personal protective equipment (PPE).

Property	Value	Source
CAS Number	57750-81-9	[1][2][3]
Molecular Formula	C7H5Cl2NO2	[1][2]
Molecular Weight	206.02 g/mol	[1][2]
Appearance	Light yellow plate or needle-shaped solid	[4]
Storage Temperature	2-8°C, sealed in a dry environment	[3]

Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazard information. For **4-Chloro-2-(chloromethyl)-1-nitrobenzene**, the GHS classification points to significant health risks.

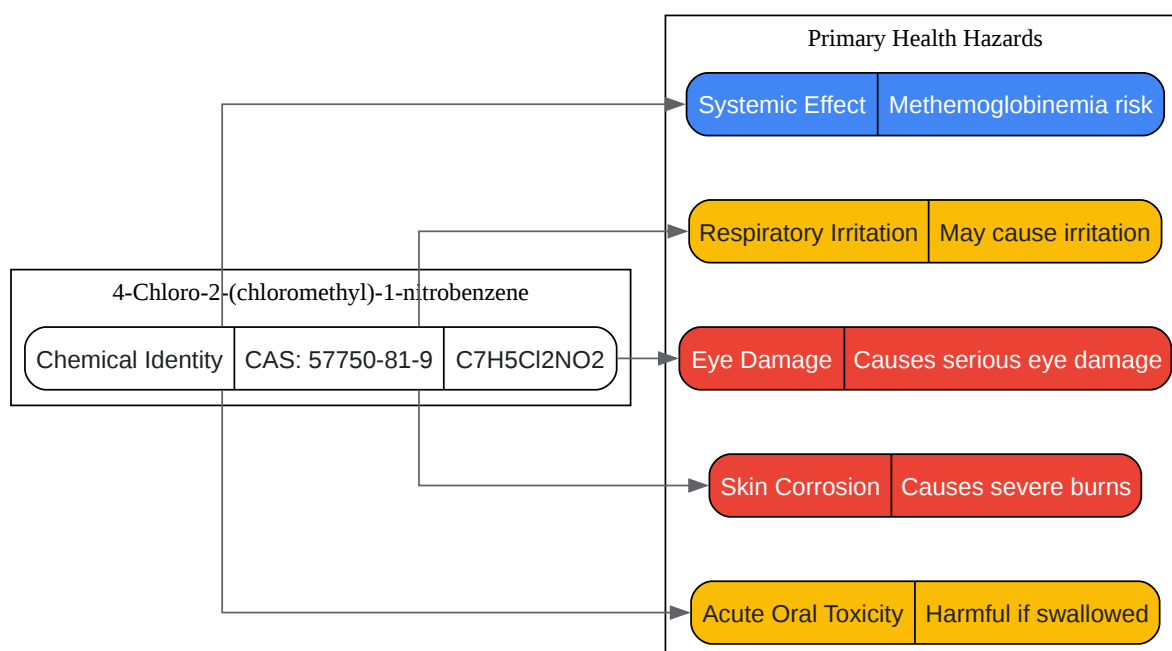
According to available data, this compound is classified as:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[1]
- Skin Corrosion/Irritation (Category 1B): Causes severe skin burns and eye damage.[1]
- Specific Target Organ Toxicity, Single Exposure (Category 3), Respiratory Tract Irritation: May cause respiratory irritation.[1]

It is also important to note the potential for this compound to cause methemoglobinemia, a condition where the iron in hemoglobin is oxidized, reducing the blood's ability to carry oxygen. [4] This can lead to symptoms such as headache, dizziness, and cyanosis (a blueish tint to the skin and lips).[4]

While this specific compound has not been identified as a carcinogen, related nitroaromatic compounds and toluenes are known or suspected carcinogens.[4] Therefore, it is prudent to handle **4-Chloro-2-(chloromethyl)-1-nitrobenzene** with the caution afforded to a potential carcinogen.

Hazard Summary Diagram



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Caption: Primary GHS health hazards associated with **4-Chloro-2-(chloromethyl)-1-nitrobenzene**.

Safe Handling and Storage: A Proactive Approach

Given the hazardous nature of this compound, a proactive and meticulous approach to handling and storage is essential.

Engineering Controls

The first line of defense is always to minimize exposure through engineering controls. All work with **4-Chloro-2-(chloromethyl)-1-nitrobenzene** should be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors.^[4] Where possible, operations should be enclosed to further reduce the risk of release.^[4]

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory:

- **Hand Protection:** Wear chemically resistant gloves. Given the corrosive nature of the compound, regular inspection of gloves for any signs of degradation or puncture is critical.
- **Eye Protection:** Chemical safety goggles are required at all times. When there is a risk of splashing, a face shield should be worn in addition to goggles.^[5]
- **Skin and Body Protection:** A lab coat is standard, and for procedures with a higher risk of exposure, a chemically resistant apron or suit should be considered.^[5]
- **Respiratory Protection:** If engineering controls are insufficient to maintain exposure below acceptable levels, a NIOSH-approved respirator with appropriate cartridges should be used.^[4]

Storage

Proper storage is crucial to maintain the stability of the compound and prevent accidental release. Store **4-Chloro-2-(chloromethyl)-1-nitrobenzene** in tightly closed, non-steel containers in a cool, dry, and well-ventilated area.^[4] It should be stored away from incompatible materials, such as strong oxidizing agents.

Emergency Procedures and First Aid

In the event of an exposure or spill, a rapid and informed response is critical.

First-Aid Measures

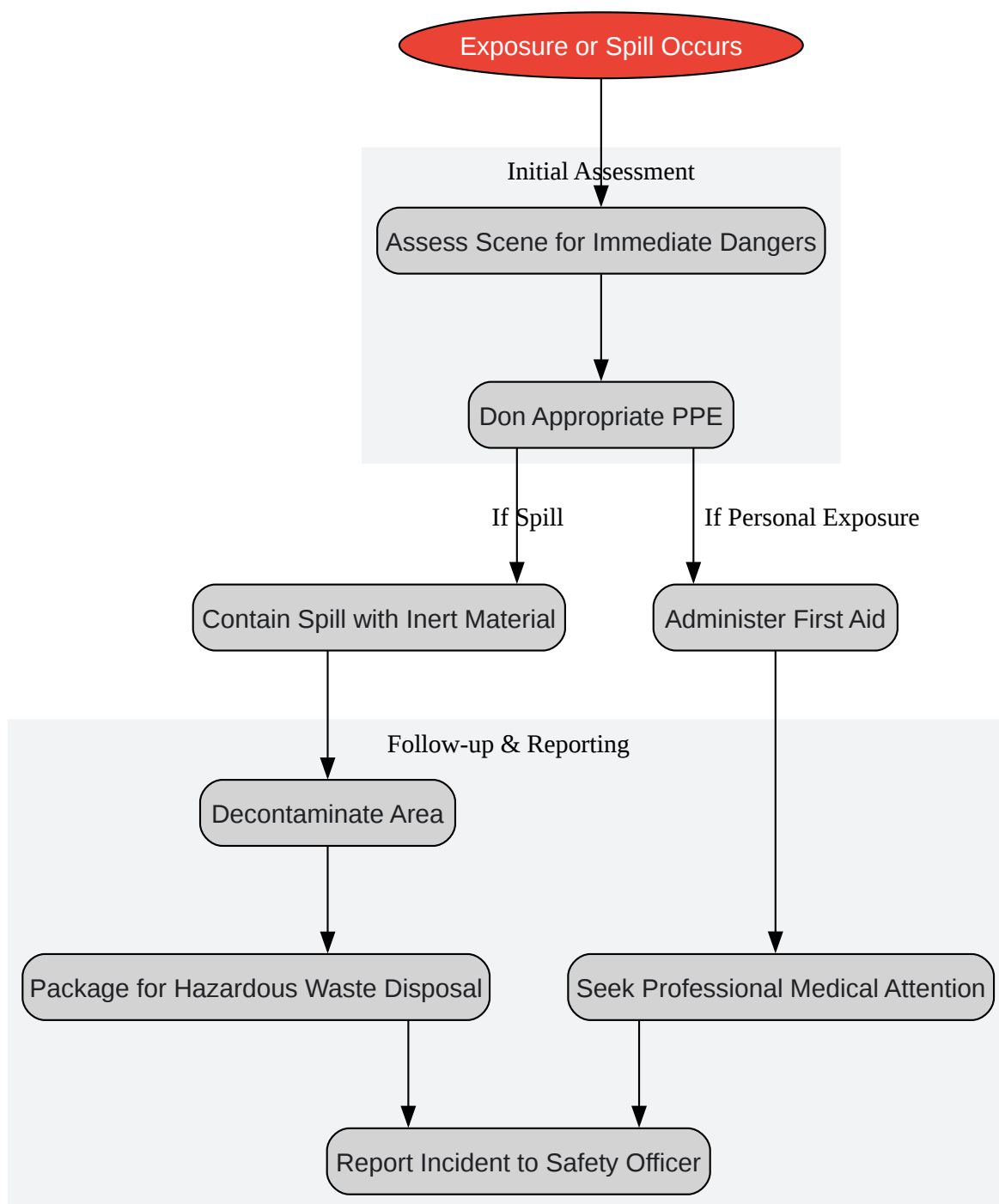
- **Eye Contact:** Immediately flush the eyes with copious amounts of water for at least 15 minutes, while holding the eyelids open.[\[4\]](#) Seek immediate medical attention.
- **Skin Contact:** Remove all contaminated clothing and wash the affected area with soap and water for at least 15 minutes.[\[4\]](#) Seek medical attention, especially if irritation or burns develop.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical assistance.[\[4\]](#)[\[5\]](#)
- **Ingestion:** Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[6\]](#)

Accidental Release Measures

In the case of a spill, the following steps should be taken:

- Evacuate all non-essential personnel from the area.[\[4\]](#)
- Ensure you are wearing appropriate PPE before attempting to clean the spill.
- Cover the spill with an inert absorbent material such as dry lime, sand, or soda ash.[\[4\]](#) Do not use combustible materials like sawdust.[\[5\]](#)
- Carefully collect the absorbed material into a sealed container for hazardous waste disposal.[\[4\]](#)
- Ventilate the area and decontaminate the spill site with a suitable cleaning agent.[\[4\]](#)

Emergency Response Workflow



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Caption: A workflow for responding to accidental spills or personal exposure.

Toxicological and Ecological Considerations

A comprehensive understanding of a chemical's toxicological profile is essential for risk assessment. As previously mentioned, **4-Chloro-2-(chloromethyl)-1-nitrobenzene** is acutely toxic if swallowed and causes severe skin and eye damage.^[1] The potential for methemoglobinemia is a significant systemic risk.^[4]

From an ecological perspective, related nitroaromatic compounds are known to be toxic to aquatic life with long-lasting effects.^[6] Therefore, it is imperative to prevent this compound from entering drains or waterways. All waste containing **4-Chloro-2-(chloromethyl)-1-nitrobenzene** must be disposed of as hazardous waste in accordance with local, state, and federal regulations.

Conclusion: A Culture of Safety

4-Chloro-2-(chloromethyl)-1-nitrobenzene is a potent synthetic intermediate that demands a high level of respect and caution. By understanding the chemical principles behind its reactivity and toxicity, researchers can move beyond rote compliance with safety rules and cultivate a true culture of safety. This involves not only adhering to established protocols for handling, storage, and emergency response but also maintaining a constant vigilance and a proactive mindset when working with this and other hazardous materials. The information presented in this guide should serve as a cornerstone for developing safe and effective laboratory practices.

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